

1,2-Dibromo-2-methylpropane molecular weight and formula

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Compound of Interest

Compound Name: 1,2-Dibromo-2-methylpropane

Cat. No.: B1593978

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Technical Guide: 1,2-Dibromo-2-methylpropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **1,2-Dibromo-2-methylpropane**, along with a detailed experimental protocol for its synthesis. This document is intended to serve as a valuable resource for professionals in the fields of chemical research and drug development.

Core Compound Information

1,2-Dibromo-2-methylpropane, also known as isobutylene bromide, is a halogenated hydrocarbon.^[1] It serves as a versatile reagent in organic synthesis, particularly in reactions involving nucleophilic substitution and as a starting material for the creation of more complex molecules.^[2]

Chemical and Physical Properties

The fundamental properties of **1,2-Dibromo-2-methylpropane** are summarized in the table below, providing a quick reference for experimental planning and safety considerations.

Property	Value
Molecular Formula	C ₄ H ₈ Br ₂ [2] [3] [4] [5] [6]
Molecular Weight	215.91 g/mol [2] [3] [4] [7] [8]
CAS Number	594-34-3 [1] [2] [3]
Appearance	Clear, colorless liquid [8]
Density	1.75 g/mL at 25 °C [7] [8]
Boiling Point	148-150 °C at 763 mmHg [7] [8]
Melting Point	10.5 °C [8]
Refractive Index	1.5093 at 20 °C [7]
Vapor Pressure	15 mmHg at 20 °C [7] [8]
Vapor Density	7.5 (vs air) [7] [8]

Synthesis of 1,2-Dibromo-2-methylpropane

The primary method for the synthesis of **1,2-Dibromo-2-methylpropane** is through the electrophilic addition of bromine (Br₂) to isobutylene ((CH₃)₂C=CH₂). This reaction proceeds via a bromonium ion intermediate, followed by nucleophilic attack by the bromide ion.

Experimental Workflow: Synthesis via Bromination

The following diagram illustrates the general workflow for the synthesis of **1,2-Dibromo-2-methylpropane** from isobutylene and bromine.



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Caption: Workflow for the synthesis of **1,2-Dibromo-2-methylpropane**.

Detailed Experimental Protocol

The following protocol is a representative procedure for the synthesis of **1,2-Dibromo-2-methylpropane**.

Materials:

- Isobutylene
- Liquid Bromine
- Dichloromethane (or other inert solvent)
- 5% aqueous Sodium Thiosulfate solution
- Saturated aqueous Sodium Chloride solution (Brine)
- Anhydrous Magnesium Sulfate

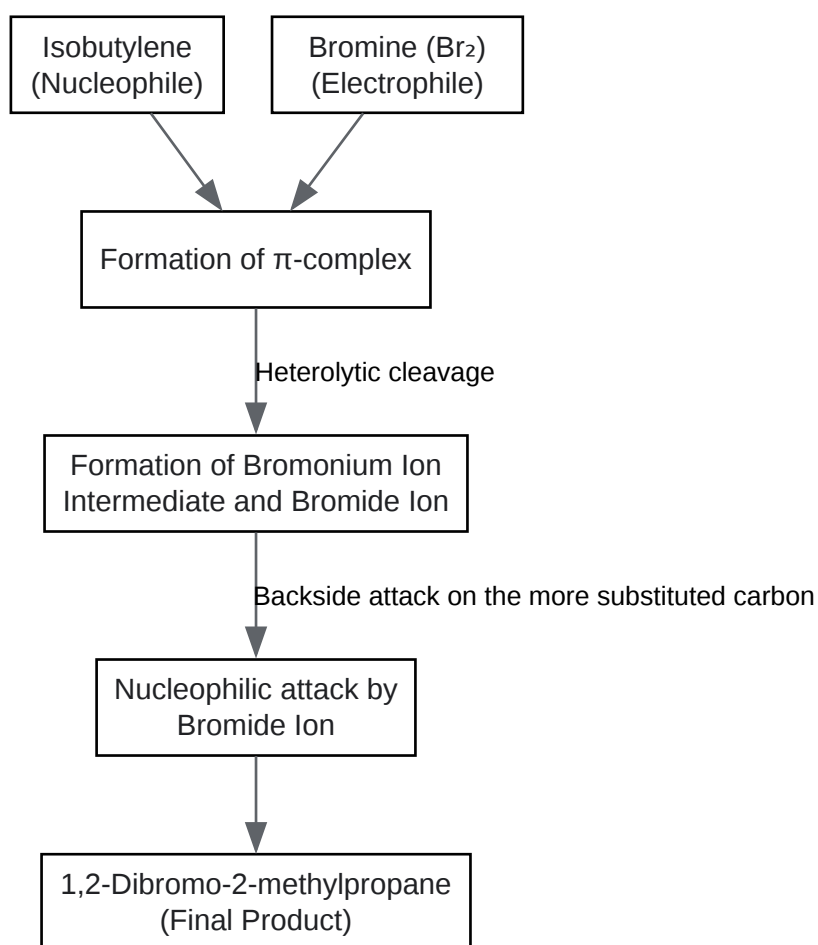
Procedure:

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a thermometer, dissolve isobutylene in dichloromethane and cool the solution to 0-5 °C in an ice bath.
- **Addition of Bromine:** Slowly add a solution of liquid bromine in dichloromethane to the stirred isobutylene solution via the dropping funnel. Maintain the reaction temperature below 10 °C throughout the addition. The disappearance of the red-brown color of bromine indicates the progress of the reaction.
- **Quenching:** Once the addition is complete and the reaction mixture is stirred for an additional 30 minutes, quench any unreacted bromine by adding 5% aqueous sodium thiosulfate solution until the color disappears.
- **Work-up:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer sequentially with water and then with brine.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate.

- Purification: Filter off the drying agent and remove the solvent from the filtrate by rotary evaporation. The crude product can be further purified by vacuum distillation to yield pure **1,2-Dibromo-2-methylpropane**.

Logical Relationship in Synthesis

The synthesis of **1,2-Dibromo-2-methylpropane** is a classic example of an electrophilic addition reaction to an alkene. The logical progression of this reaction mechanism is a key concept in organic chemistry.



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Caption: Logical steps in the electrophilic addition of bromine to isobutylene.

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